

Essential Safety and Operational Guide for Handling Isobyakangelicol

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Compound of Interest

Compound Name: *Isobyakangelicol*

Cat. No.: *B600209*

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **Isobyakangelicol**. The following procedures and data are critical for safe handling, storage, and disposal.

Chemical Safety Data

The following table summarizes the key quantitative data for **Isobyakangelicol**.

Category	Data Point	Value	Reference
Chemical Identification	CAS Number	35214-81-4	[1]
Molecular Formula	C17H16O6	[1]	
Molecular Weight	316.31 g/mol	[1]	
Toxicological Data	Acute Oral Toxicity	Category 4 (Harmful if swallowed)	[1]
IC50 (HeLa cells)	70.04 µM	[2]	
IC50 (HepG2 cells)	17.97 µM	[2]	
Environmental Hazards	Acute Aquatic Toxicity	Category 1 (Very toxic to aquatic life)	[1]
Chronic Aquatic Toxicity	Category 1 (Very toxic to aquatic life with long lasting effects)	[1]	
Exposure Controls	Occupational Exposure Limits	No data available	[1]

Personal Protective Equipment (PPE)

When handling **Isobyakangelicol**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.[1][3]

- Eye Protection: Wear safety goggles with side-shields.[1]
- Hand Protection: Use protective gloves.[1]
- Skin and Body Protection: Wear impervious clothing to prevent skin contact.[1]
- Respiratory Protection: A suitable respirator is required, especially in areas with inadequate ventilation.[1]

Donning and Doffing PPE

Properly putting on and taking off PPE is crucial to prevent contamination.

Donning Sequence:

- Body Protection (impervious clothing)
- Respiratory Protection (respirator)
- Eye Protection (safety goggles)
- Hand Protection (gloves)

Doffing Sequence:

- Gloves
- Body Protection
- Eye Protection
- Respiratory Protection Always wash hands thoroughly after removing PPE.

Operational Procedures

Handling

- Avoid all contact with eyes and skin.[\[1\]](#)
- Do not inhale dust or aerosols.[\[1\]](#)
- Work exclusively in areas equipped with appropriate exhaust ventilation.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area where **Isobyakangelicol** is handled.[\[1\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

Storage

- Keep the container tightly sealed.[\[1\]](#)

- Store in a cool, well-ventilated area.[\[1\]](#)
- Protect from direct sunlight and sources of ignition.[\[1\]](#)
- Storage Temperatures:
 - Powder: -20°C[\[1\]](#)
 - In solvent: -80°C[\[1\]](#)

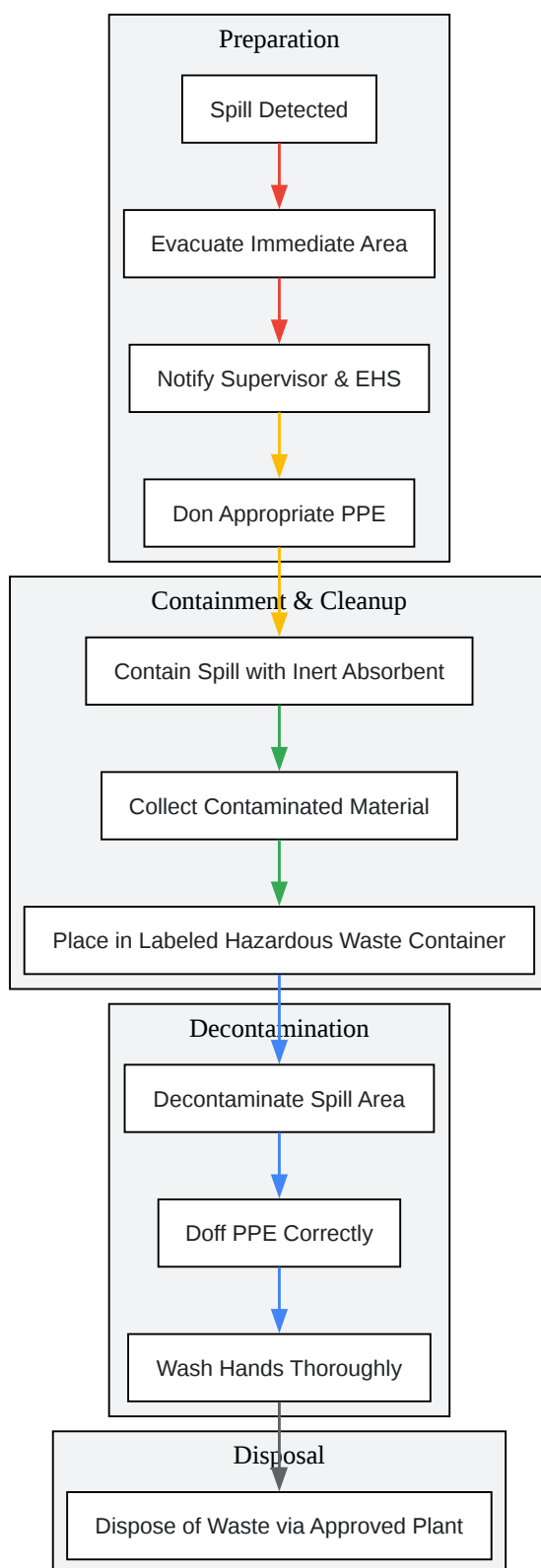
Emergency and Disposal Plans

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor immediately if you feel unwell. Rinse mouth with water.[\[1\]](#)
- Eye Contact: Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Rinse skin thoroughly with plenty of water. Remove contaminated clothing and shoes and consult a physician.[\[1\]](#)
- Inhalation: Move the person to fresh air immediately.[\[1\]](#)

Spill Response Workflow

The following diagram outlines the step-by-step procedure for managing an **Isobyakangelicol** spill.



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Caption: Workflow for handling an **Isobyakangelicol** spill.

Disposal Plan

- All waste containing **Isobyakangelicol**, including contaminated absorbent materials and disposable PPE, must be collected in a properly labeled, sealed container for hazardous waste.^[1]
- Dispose of the contents and the container at an approved waste disposal plant.^[1]
- Avoid release to the environment.^[1] Do not dispose of down the drain or in regular trash.

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References

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